

Technical Guide: Spectroscopic Profiling of 6-Bromo-4-fluoroisoindoline Hydrochloride

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Compound of Interest

Compound Name: 6-Bromo-4-fluoroisoindoline
hydrochloride

CAS No.: 2007915-89-9

Cat. No.: B1474165

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Executive Summary

6-Bromo-4-fluoroisoindoline hydrochloride (CAS: 2007915-89-9) is a critical bicyclic scaffold employed in the synthesis of next-generation immunomodulators (e.g., cereblon binders) and kinase inhibitors. Its structural uniqueness lies in the asymmetric halogenation of the benzene ring, where the high electronegativity of fluorine (C4) and the polarizability of bromine (C6) create distinct electronic environments.

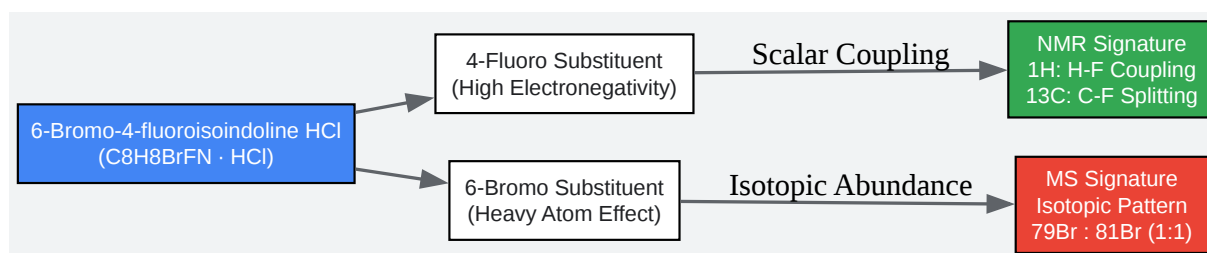
This guide provides a comprehensive analysis of the spectroscopic signatures (NMR, IR, MS) required to validate the identity and purity of this compound. By correlating experimental data from the parent scaffold (4-fluoroisoindoline) with theoretical substituent effects, we establish a robust framework for structural elucidation.

Structural Analysis & Electronic Environment

The isoindoline core is fused to a benzene ring substituted at positions 4 and 6.

- Position 4 (Fluorine): Induces strong inductive withdrawal (-I) and resonance donation (+R), significantly deshielding adjacent carbons (C3, C5) and splitting signals via spin-spin coupling (F).
- Position 6 (Bromine): Provides a distinct mass defect and isotopic pattern in MS, while exerting a weaker inductive effect compared to fluorine.

Diagram 1: Structural Logic & Numbering Workflow



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Caption: Logical flow connecting structural substituents to their primary spectroscopic indicators.

Mass Spectrometry (MS) Profiling

Mass spectrometry is the primary tool for confirming the presence of the bromine atom due to its characteristic isotopic abundance.

Ionization & Detection

- Method: ESI+ (Electrospray Ionization, Positive Mode)
- Solvent: Methanol/Water + 0.1% Formic Acid.
- Observation: The hydrochloride salt dissociates; the spectrum represents the cationic free base

Isotopic Pattern Analysis

Bromine exists as two stable isotopes,

Br (50.7%) and

Br (49.3%). This results in a "twin peak" molecular ion signature with near-equal intensity separated by 2 mass units.

Ion Species	m/z (Theoretical)	Relative Abundance	Description
[M+H] ⁺ (Br)	215.98	100%	Monoisotopic peak (Base Peak)
[M+H] ⁺ (Br)	217.98	~98%	M+2 Isotope peak
[M+H-HF] ⁺	~196/198	<10%	Loss of Hydrogen Fluoride (fragment)

Diagnostic Rule: If the M and M+2 peaks are not approximately 1:1 in intensity, the bromination is incomplete or the sample is contaminated with the non-brominated precursor.

Infrared Spectroscopy (FT-IR)

The IR spectrum is dominated by the amine hydrochloride salt features and the carbon-halogen stretches.

- Amine Salt (N-H): Broad, strong absorption band between 2400–3000 cm⁻¹ (ammonium N-H stretching), often obscuring C-H stretches.
- Aromatic Region: Sharp bands at 1480–1600 cm⁻¹ (C=C ring stretch).
- C-F Stretch: Strong band at 1200–1250 cm⁻¹.
- C-Br Stretch: distinct band in the fingerprint region, typically 500–650 cm⁻¹.

Nuclear Magnetic Resonance (NMR)

NMR is the definitive method for structural validation. The presence of Fluorine-19 (, 100% abundance) introduces significant complexity due to Heteronuclear Spin-Spin Coupling (and).

Sample Preparation Protocol[2]

- Solvent: Deuterium Oxide (D_2O) is preferred for hydrochloride salts to ensure solubility and eliminate exchangeable N-H protons, simplifying the spectrum.
- Alternative: DMSO- d_6 can be used if observing the ammonium protons () is required (seen as a broad singlet ~9.5–10.0 ppm).

1H NMR Assignments (Predicted vs. Parent)

Based on 4-fluoroisindoline HCl benchmark data [1][2].

Position	Proton Type	Chemical Shift (δ ppm)	Multiplicity	Coupling Constants (Hz)
H-1	Benzylic ()	4.65	Singlet (s)	No significant coupling to F (5 bonds away).
H-3	Benzylic ()	4.82	Doublet (d)	Hz (Long-range coupling to F).
H-5	Aromatic	7.25	dd	Hz (Ortho), Hz (Meta).
H-7	Aromatic	7.50	Broad Singlet / d	Hz (Meta to H-5).

Interpretation Logic:

- The Benzylic Split: In the non-fluorinated parent (isoindoline), H1 and H3 are equivalent. In 4-fluoroisoindoline, the symmetry is broken. H3 is closer to the fluorine and will appear downfield (higher ppm) and likely show splitting. H1 is distal and appears as a singlet.
- Aromatic Pattern: You expect only two aromatic protons. H5 is "sandwiched" between F and Br (meta to both? No, ortho to F, meta to Br).
 - Correction: Numbering is 4-F, 6-Br.[\[1\]\[2\]\[3\]](#)
 - H5 is on Carbon 5.[\[4\]](#) It is ortho to Fluorine (C4) and ortho to Bromine (C6). This proton will show a large coupling to Fluorine (Hz).
 - H7 is on Carbon 7. It is ortho to the bridgehead and ortho to Bromine. It is para to Fluorine (weak/no coupling). It will appear as a singlet or a fine doublet (meta coupling to H5).

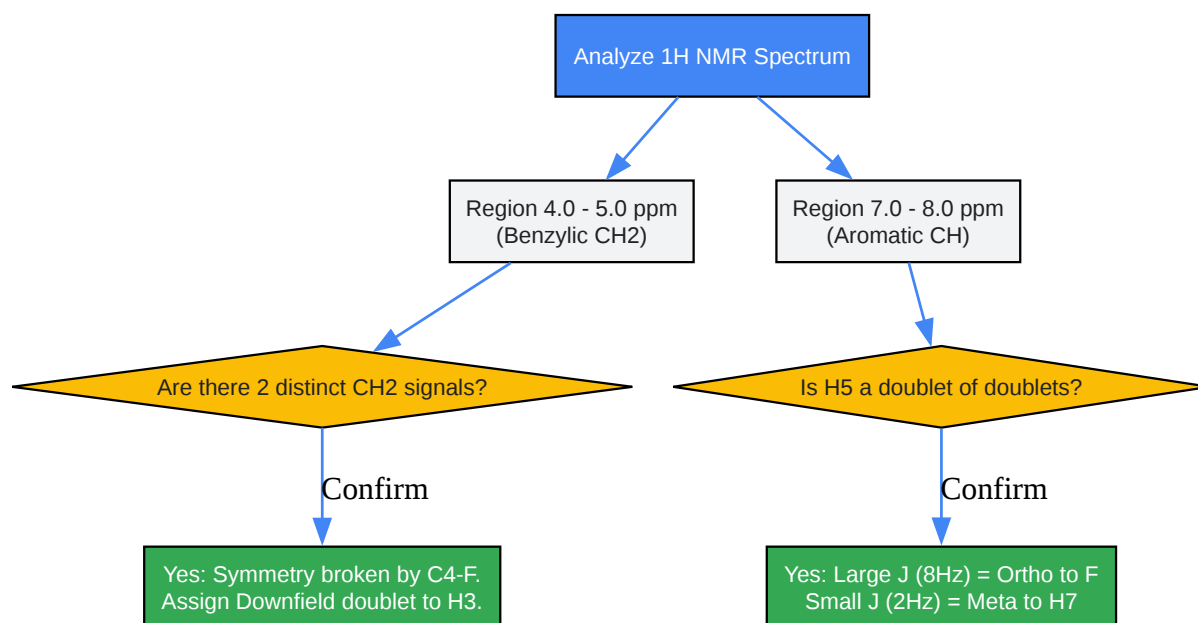
¹³C NMR & ¹⁹F Coupling

Carbon-13 NMR is diagnostic due to the large C-F coupling constants (

).^[5]

Carbon	Assignment	Shift (ppm)	Coupling ()	Note
C-4	C-F (Ipso)	~155-160	Hz	Large doublet; distinctive of C-F.
C-5	C-H (Ortho)	~120	Hz	Doublet.
C-3	Benzylic	~48	Hz	Small doublet.
C-1	Benzylic	~50	< 2 Hz	Singlet (or very broad).

Diagram 2: NMR Assignment Workflow



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Caption: Step-by-step logic for assigning proton signals in the presence of asymmetric halogenation.

Experimental Validation Protocol (Self-Validating)

To ensure data trustworthiness, perform the following "Self-Check" sequence:

- Solubility Check: Dissolve 5 mg in 0.6 mL D₂O. If cloudy, the salt may have reverted to free base or impurities are present. Add 1 drop of DCl/D₂O to clarify.
- Integration Check (1H NMR):
 - Set the H1/H3 benzylic region (4H total) to integral = 4.00.
 - Verify the Aromatic region integrates to exactly 2.00.
 - Failure Mode: If aromatics integrate > 2.0, check for unreacted starting material (e.g., non-brominated isoindoline).
- 19F NMR Check: Run a quick ¹⁹F scan (proton-coupled).
 - Expect a multiplet at -120 to -125 ppm.
 - If singlet: Decoupling is on, or resolution is poor.
 - If multiple F peaks: Regioisomers present (e.g., 5-fluoro isomer impurity).

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